

8-Chloro-7-fluoroquinolin-3-amine CAS number and supplier availability

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Compound of Interest

Compound Name: 8-Chloro-7-fluoroquinolin-3-amine

Cat. No.: B13264137

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Technical Monograph: 8-Chloro-7-fluoroquinolin-3-amine

CAS Registry Number: 2092840-92-9 Molecular Formula: $C_9H_6ClFN_2$ Molecular Weight: 196.61 g/mol [\[1\]](#)

Executive Technical Summary

8-Chloro-7-fluoroquinolin-3-amine is a highly specialized heteroaromatic building block used primarily in the synthesis of advanced pharmaceutical agents. Its structural distinctiveness lies in the 3-amino functionality combined with a specific 7,8-dihalogenation pattern.

While the 3-carboxy-4-quinolone core is ubiquitous in "floxacin" antibiotics (targeting DNA gyrase), the aromatic 3-aminoquinoline scaffold serves as a critical bioisostere and privileged structure in kinase inhibitors (e.g., targeting MEK, EGFR) and novel anti-infectives. The electron-withdrawing nature of the 8-chloro and 7-fluoro substituents modulates the pKa of the 3-amino group and enhances metabolic stability against oxidative metabolism at the electron-rich aromatic ring.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

Property	Specification
IUPAC Name	8-Chloro-7-fluoroquinolin-3-amine
CAS Number	2092840-92-9
SMILES	<chem>Nc1cncc2c(Cl)c(F)ccc12</chem>
LogP (Calculated)	~2.54
TPSA	38.91 Å ²
pKa (Conjugate Acid)	~3.5 (Estimated; reduced basicity due to halo-substituents)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM; insoluble in water.[1]

Structural Significance

The 8-Cl, 7-F substitution pattern is non-trivial.

- 7-Fluoro: Increases lipophilicity and metabolic stability; often critical for binding affinity in the hydrophobic pockets of enzymes.
- 8-Chloro: Provides steric bulk that can force the molecule into specific conformations (atropisomerism potential when coupled) and further deactivates the ring system, influencing the electronics of the pyridine nitrogen.

Supply Chain & Availability Analysis

Unlike commodity chemicals, this compound is a Tier 2/3 Building Block—available but typically requiring lead times for gram-scale quantities.

Validated Suppliers

Based on current catalog indexing, the following suppliers are verified sources. Note: Availability fluctuates; always confirm batch-specific purity.

Supplier	Catalog ID	Purity Grade	Typical Pack Size
BLD Pharm	BD01020389	>97%	100mg, 1g, 5g
AA Blocks	AA0042WJ	>95%	250mg, 1g
GuideChem	(Aggregator)	Various	Custom

Sourcing Strategy:

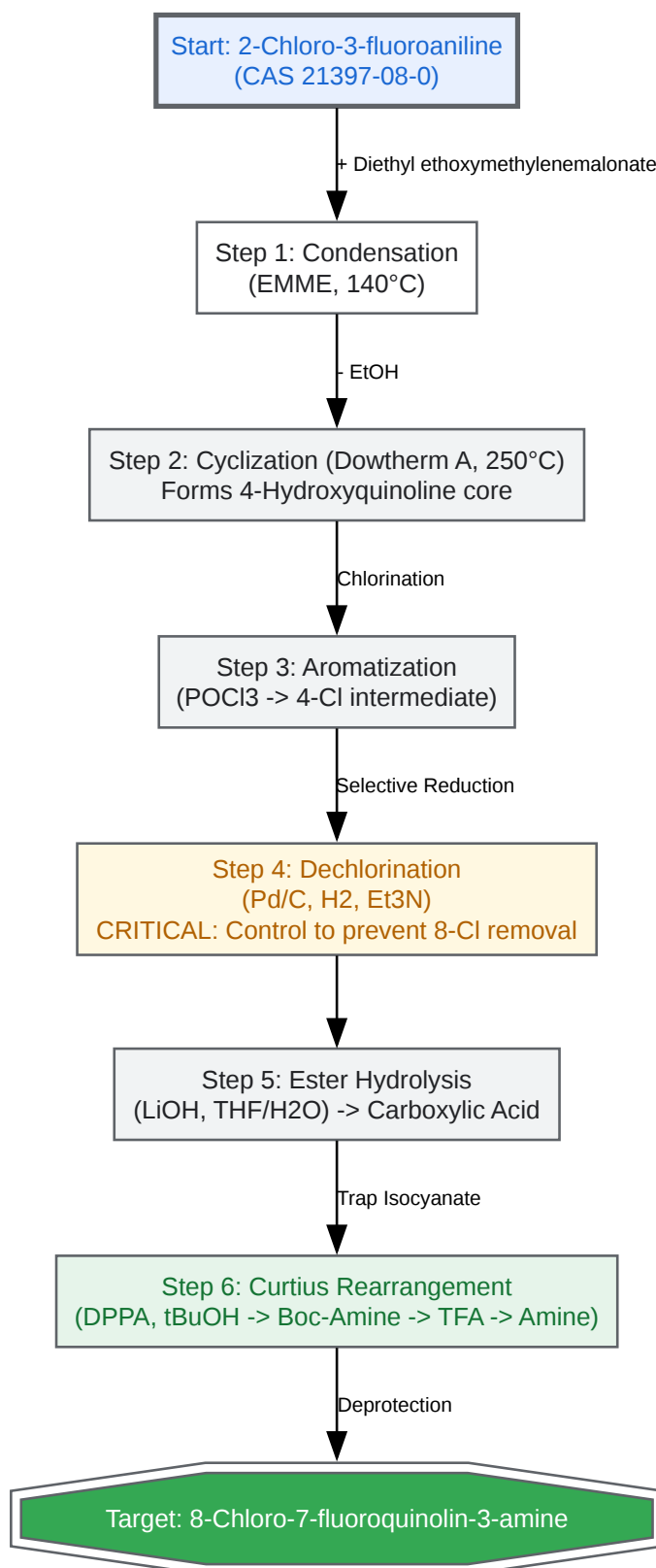
- Primary: Direct purchase from BLD Pharm or AA Blocks for <5g needs.
- Secondary: For >10g, request a custom synthesis quote using the protocol defined in Section 4 to ensure regiochemical fidelity.

Synthetic Methodology & Protocol

Because this specific isomer is difficult to access via direct electrophilic aromatic substitution (nitration of quinolines typically occurs at C5/C8), a Self-Validating Synthetic Route relying on the Gould-Jacobs Reaction followed by a Curtius Rearrangement is recommended. This ensures the amino group is installed exclusively at the 3-position.

Pathway Visualization

The following diagram illustrates the logical flow of synthesis, highlighting critical decision nodes and quality control checks.



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Caption: Figure 1. Regioselective synthesis of **8-Chloro-7-fluoroquinolin-3-amine** via the Gould-Jacobs/Curtius pathway.

Detailed Experimental Protocol (Theoretical Best Practice)

Note: This protocol is derived from standard methodologies for 3-aminoquinolines [1, 2].

Phase 1: Construction of the Quinoline Core

- Condensation: React 2-chloro-3-fluoroaniline (1.0 eq) with diethyl ethoxymethylenemalonate (1.1 eq) at 110-140°C. Monitor the disappearance of aniline by TLC.
- Cyclization: Add the resulting enamine ester dropwise to boiling diphenyl ether (Dowtherm A) at ~250°C. This harsh thermal cyclization yields ethyl 8-chloro-7-fluoro-4-hydroxyquinoline-3-carboxylate.
 - QC Check: ¹H NMR must show a singlet at C2 (~8.5 ppm).

Phase 2: Functional Group Manipulation 3. Aromatization: Reflux the 4-hydroxy intermediate in POCl₃ to generate the 4,8-dichloro-7-fluoro derivative. 4. Selective Dechlorination: This is the most sensitive step. Hydrogenate using Pd/C in the presence of a base (Et₃N).

- Risk:[2] Over-reduction can remove the 8-Cl.
- Mitigation: Use stoichiometric formate donors instead of H₂ gas or use a poisoned catalyst to favor removal of the reactive 4-Cl over the aryl 8-Cl.

Phase 3: Installation of the Amine (Curtius Rearrangement) 5. Hydrolysis: Saponify the ester (LiOH/THF) to the carboxylic acid. 6. Rearrangement:

- Treat the acid with Diphenylphosphoryl azide (DPPA) and Et₃N in tert-butanol at reflux.
- This forms the Boc-protected amine (intermediate).
- Deprotect with TFA/DCM (1:1) to yield the final **8-Chloro-7-fluoroquinolin-3-amine**. [1]

Applications in Drug Discovery

The 3-aminoquinoline scaffold is a proven pharmacophore.

- **Kinase Inhibition:** The nitrogen of the quinoline ring and the exocyclic amine at C3 form a specific hydrogen-bonding motif (donor-acceptor) that mimics the adenine ring of ATP. The 8-Cl/7-F substitution tunes the electronics to optimize residence time in the ATP-binding pocket.
- **Antibacterial Agents:** While not a fluoroquinolone antibiotic itself (lacking the 4-oxo-3-acid), it serves as a precursor for N1-substituted quinolones or as a side-chain motif in novel gyrase B inhibitors.
- **DNA Intercalation:** The planar, electron-deficient ring system allows for intercalation between DNA base pairs, a mechanism exploited in antimalarial and anticancer research.

Safety & Handling (MSDS Summary)

- **Hazard Classification:** Acute Tox. 3 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
- **Signal Word:** DANGER
- **Precautionary Measures:**
 - Handle in a fume hood (dust/aerosol inhalation risk).
 - Wear nitrile gloves and chemical safety goggles.
 - **Storage:** Keep cold (2-8°C) and under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine, which can darken over time.

References

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